

Chemical Identification & Properties

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Compound Focus: 4-Hexen-3-one

CAS No.: 2497-21-4

Cat. No.: S626991

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The table below summarizes the key identifying information and properties for **4-Hexen-3-one**, which is crucial for its analysis via GC-MS.

Property	Description
Common Name	4-Hexen-3-one [1]
CAS Registry Number	2497-21-4 [2] [1]
Chemical Formula	C ₆ H ₁₀ O [2] [1]
Molecular Weight	98.1430 g/mol [2] [1]
IUPAC Name	(4E)-hex-4-en-3-one [1]
Structure	An enone (CH ₃ CH=CHC(=O)CH ₂ CH ₃) [3] [1]
Synonyms	2-Hexen-4-one; Ethyl 1-propenyl ketone [2] [1]
Odor Profile	Pungent, ethereal; also described as green, metallic, or fruity [3] [1]
Boiling Point	135-139 °C (estimated) [3] [1]
Density	0.858 g/mL at 25 °C [3]

Property	Description
Refractive Index	n^{20}_D 1.44 [3]
Flash Point	34 °C (closed cup) [3]

GC-MS Analysis and Experimental Context

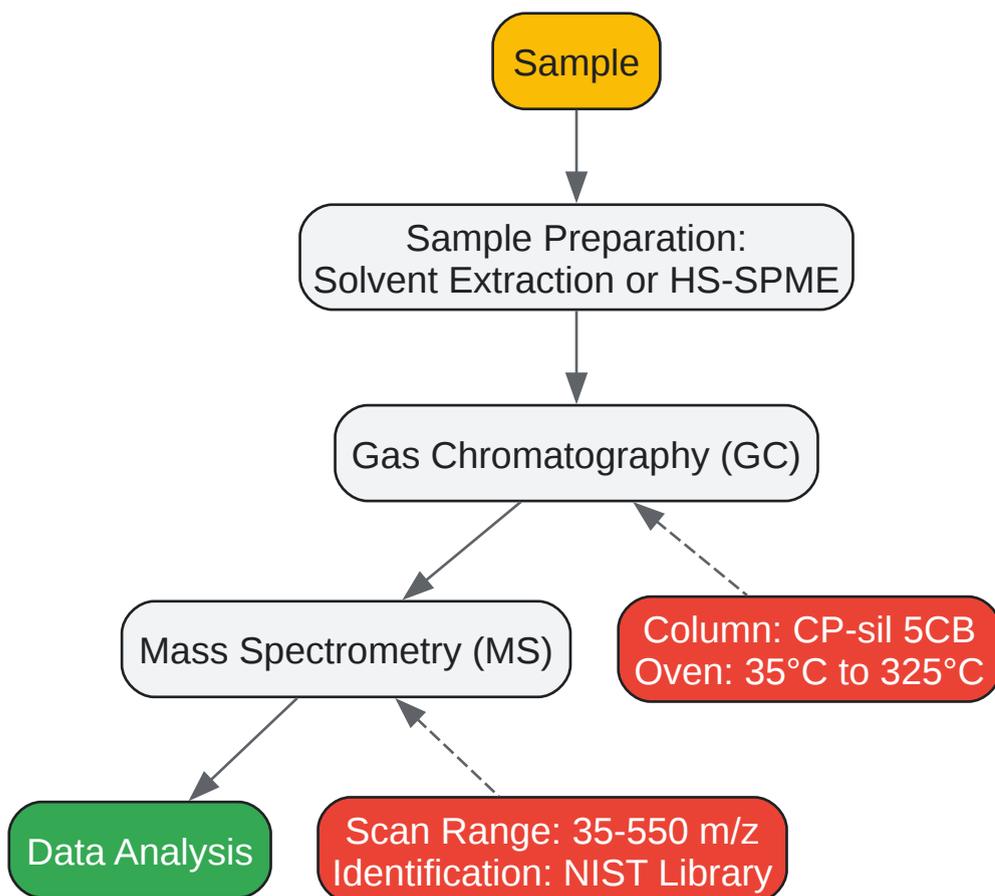
While a specific, step-by-step protocol for **4-Hexen-3-one** was not found, the following information provides a strong foundation for developing an analytical method.

- **Instrumental Parameters:** A GC-MS screening method for various products provides a useful reference. The parameters in the table below can be adapted for analyzing **4-Hexen-3-one** [4].

Parameter	Specification
GC Instrument	Agilent HP 5973 ALS [4]
Carrier Gas	Helium [4]
Flow Rate	1.5 ml/min (constant flow) [4]
Column	CP-sil 5CB, 25 m x 0.25 mm id., 0.25 µm film thickness [4]
Oven Program	35°C for 1 min → 10°C/min to 325°C → 325°C for 2 min [4]
MS Parameters	Autotune; Scan mode: 35-550 m/z; Solvent delay: 3 min [4]
Identification	Comparison with NIST MS library [4]

- **Sample Preparation:** The referenced method uses solvent extraction, which may be applicable. For volatile compounds like **4-Hexen-3-one**, **Headspace-Solid Phase Microextraction (HS-SPME)** is a highly relevant and common technique for concentrating volatiles prior to GC-MS analysis, as demonstrated in studies of other plant-based volatile compounds [5].
- **Natural Occurrence:** **4-Hexen-3-one** has been detected in foods and plants, so methods used for similar analyses can be informative. It is reported in strawberries, the essential oil of *Ruta graveolens*, *Holigarna grahamii* leaves, pepper, tea, turmeric, and sweet oranges [3] [1].

The following diagram illustrates the general workflow for GC-MS analysis of **4-Hexen-3-one**, incorporating the parameters above.



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Research and Application Context

- **Industrial Use:** This compound is used as a flavoring agent and in fragrances due to its fruity and green scent. High-purity grades (95%, 98%) are available for these applications [3] [6].
- **Safety and Handling:** **4-Hexen-3-one** is classified as a flammable liquid with a flash point of 34°C. Appropriate personal protective equipment (PPE) like gloves and eyeshields is recommended during handling [3].

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